

# Introduction to L-Threonine and Its Deuterated Analog

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *L-Threonine-d2*

Cat. No.: *B12305013*

[Get Quote](#)

L-Threonine is an essential  $\alpha$ -amino acid that plays a critical role in protein synthesis, metabolism, and immune function.[1] Its structure contains two chiral centers, with the L-isomer being the biologically active form.[2] The deuteration of molecules, such as L-Threonine, involves the substitution of hydrogen atoms with deuterium, a stable isotope of hydrogen. This substitution results in a compound that is chemically similar to its non-deuterated counterpart but has a higher mass. This mass difference is readily detectable by mass spectrometry, making **L-Threonine-d2** an invaluable tool in various research applications.[3]

## Physical and Chemical Properties

The physical properties of **L-Threonine-d2** powder are crucial for its handling, storage, and application in experimental settings. A comparison with non-deuterated L-Threonine is provided below.

## Quantitative Data Summary

The following tables summarize the key physical and chemical properties of **L-Threonine-d2** and L-Threonine.

Table 1: General and Physical Properties

Property	L-Threonine-d2	L-Threonine
Appearance	A solid.	White crystalline powder.[1][2][4]
Molecular Formula	C <sub>4</sub> H <sub>7</sub> D <sub>2</sub> NO <sub>3</sub> [5][6]	C <sub>4</sub> H <sub>9</sub> NO <sub>3</sub> [1][2]
Molecular Weight	121.13 g/mol [6]	119.12 g/mol [2][7]
Melting Point	Not available	256 °C (decomposes)[1][8]
Purity	≥99% deuterated forms (d1-d2)[5]	Typically ≥98.5%[2][7]
Storage	-20°C[5]	Room Temperature[1]

Table 2: Solubility Data

Solvent	L-Threonine-d2	L-Threonine
Water	50 mg/mL (requires sonication) [3]	97.0 mg/mL at 25°C[9]
PBS (pH 7.2)	2 mg/mL	Soluble
Ethanol	Not available	Insoluble[9]
Ethyl Ether	Not available	Insoluble[9]
Chloroform	Not available	Insoluble[9]

## Experimental Protocols

This section details the methodologies for the deuteration of amino acids and the analysis of their physical properties.

### Protocol for Direct Deuteration of Amino Acids

A common method for the deuteration of amino acids is through a platinum-catalyzed hydrogen-deuterium exchange reaction.[10][11]

Objective: To achieve selective and stable incorporation of deuterium into L-Threonine.

Materials:

- L-Threonine
- Deuterium oxide ( $D_2O$ )
- Platinum on carbon (Pt/C) catalyst
- Reaction vessel suitable for high temperature and pressure

Procedure:

- A mixture of L-Threonine,  $D_2O$ , and the Pt/C catalyst is prepared in the reaction vessel.
- The reaction is carried out under elevated temperature and pressure. Reaction conditions (temperature, pressure, and reaction time) are optimized to control the level of deuteration.
- Upon completion, the catalyst is filtered off, and the deuterated L-Threonine is isolated from the reaction mixture.
- Purification is typically achieved by recrystallization.[\[12\]](#)

## Characterization of Deuterated L-Threonine

### 3.2.1 Determination of Deuteration Level:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1H$  NMR and  $^2H$  NMR are used to determine the positions and extent of deuterium incorporation. The disappearance of proton signals and the appearance of deuterium signals in the respective spectra provide a quantitative measure of deuteration.[\[10\]](#)

### 3.2.2 Melting Point Determination:

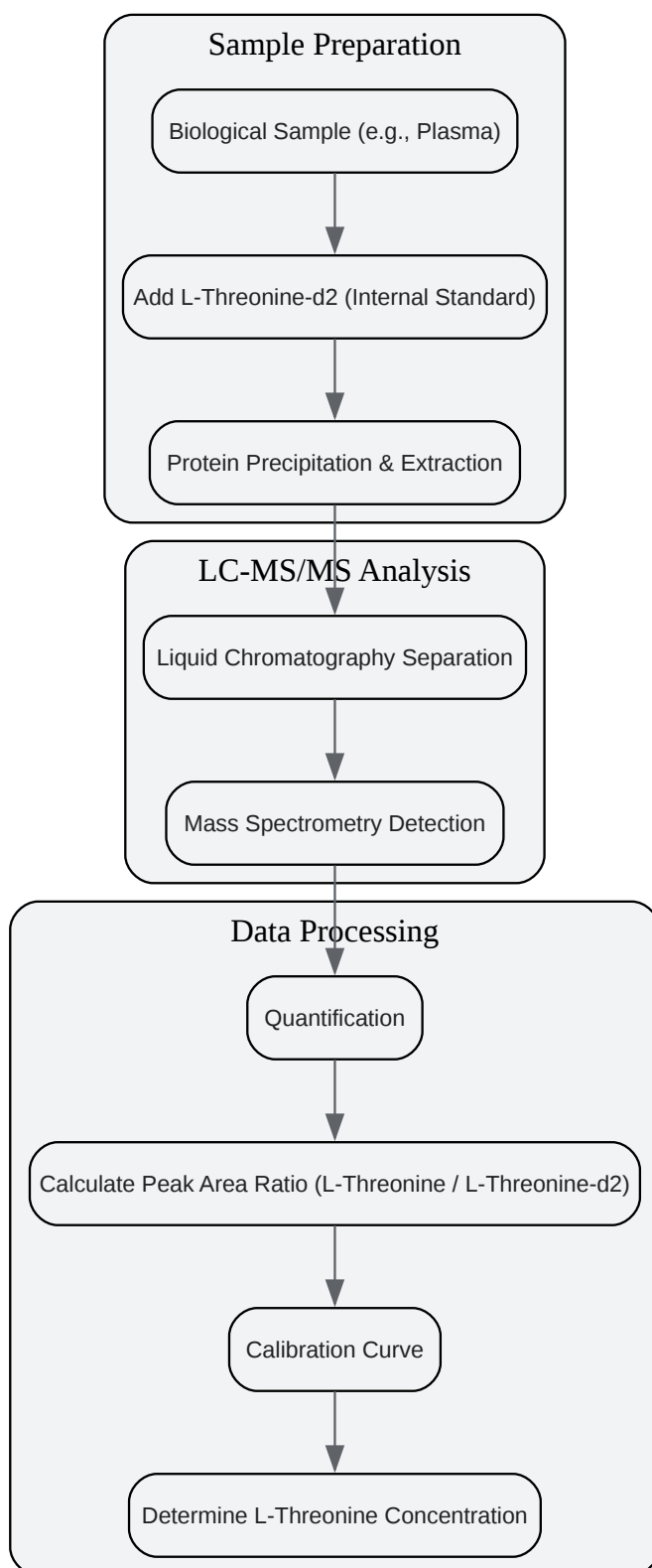
- A calibrated melting point apparatus is used. A small amount of the crystalline powder is packed into a capillary tube and heated at a controlled rate. The temperature range over which the substance melts is recorded.[\[8\]](#)

### 3.2.3 Solubility Assessment:

- Known amounts of the powder are added to a fixed volume of the solvent at a specific temperature. The mixture is agitated until saturation is reached. The concentration of the dissolved solute is then determined, often using spectroscopic or chromatographic techniques. For **L-Threonine-d2**, sonication may be required to achieve the stated solubility in water.[3]

## Analytical Workflow for L-Threonine Quantification

**L-Threonine-d2** is frequently used as an internal standard for the accurate quantification of L-Threonine in biological samples.



[Click to download full resolution via product page](#)

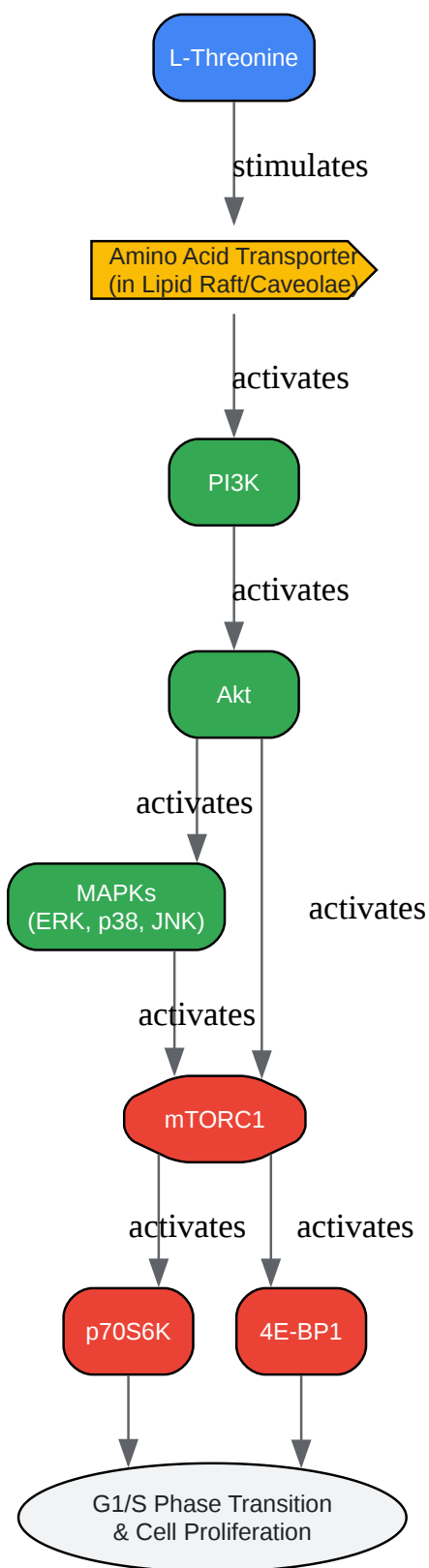
Caption: Experimental workflow for the quantification of L-Threonine using **L-Threonine-d2** as an internal standard.

## L-Threonine Signaling Pathways

L-Threonine is not only a building block for proteins but also acts as a signaling molecule, notably in regulating cell proliferation.

### PI3K/Akt/mTOR Signaling Pathway in Embryonic Stem Cells

L-Threonine has been shown to stimulate the proliferation of mouse embryonic stem cells (mESCs) by activating the PI3K/Akt/mTOR signaling pathway.<sup>[13][14]</sup> This pathway is crucial for cell cycle progression from the G1 to the S phase.<sup>[15]</sup>

[Click to download full resolution via product page](#)

Caption: L-Threonine-induced signaling pathway promoting embryonic stem cell proliferation.

[13][14]

## Conclusion

**L-Threonine-d2** is a critical tool for researchers in various scientific disciplines. Its distinct physical properties, particularly its molecular weight, allow for its use as a reliable internal standard in quantitative analyses. Understanding its physical characteristics, the methods for its synthesis and characterization, and its biological roles is essential for its effective application in research and development. This guide provides foundational technical information to support the use of **L-Threonine-d2** in advanced scientific studies.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. 99% L-Threonine Amino Acid Powder Threonine CAS 72-19-5 [sxzorui.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. megaman-bio.com [megaman-bio.com]
- 5. caymanchem.com [caymanchem.com]
- 6. calpaclab.com [calpaclab.com]
- 7. China Organic L-Threonine Powder Manufacturers Factory - Wholesale Service - NUTRAGREENLIFE [nutragreen-extracts.com]
- 8. 72-19-5 CAS MSDS (L-Threonine) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 9. L-Threonine | C<sub>4</sub>H<sub>9</sub>NO<sub>3</sub> | CID 6288 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. mdpi.com [mdpi.com]
- 11. portal.research.lu.se [portal.research.lu.se]
- 12. L-Threonine | 72-19-5 [chemicalbook.com]



- 13. I-Threonine Regulates G1/S Phase Transition of Mouse Embryonic Stem Cells via PI3K/Akt, MAPKs, and mTORC Pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. Physiological Functions of Threonine in Animals: Beyond Nutrition Metabolism - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Introduction to L-Threonine and Its Deuterated Analog]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12305013#physical-characteristics-of-l-threonine-d2-powder]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)